

# A Technical Guide to the Physical Properties of Methyl 3-hydroxypropanoate

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## Compound of Interest

Compound Name: Methyl 3-hydroxypropanoate

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## Introduction

**Methyl 3-hydroxypropanoate** (CAS No. 6149-41-3) is an organic ester with the chemical formula  $C_4H_8O_3$ .<sup>[1][2]</sup> It serves as a valuable building block in various chemical syntheses. Understanding its physical properties is paramount for its effective use in research and development, particularly in designing experimental conditions, purification processes, and formulation strategies. This document provides a comprehensive overview of the key physical characteristics of **Methyl 3-hydroxypropanoate**, supported by standard experimental protocols for their determination.

## Core Physical and Chemical Properties

The fundamental physical properties of **Methyl 3-hydroxypropanoate** are summarized in the table below. These values have been compiled from various chemical data sources and provide a quantitative profile of the compound under standard conditions.

Property	Value	Source(s)
Molecular Formula	C4H8O3	[1][2]
Molecular Weight	104.10 g/mol	[1][3]
Appearance	Colourless Oil / Liquid	[2][4]
Boiling Point	179 - 180.5 °C (at 760 mmHg)	[1][2][5]
Density	1.089 - 1.105 g/cm <sup>3</sup>	[1][2]
Refractive Index (n <sub>D</sub> )	1.4300	[2][6]
Flash Point	72.6 °C	[1][5][6]
Solubility	Soluble in Chloroform, Methanol, Water, and most organic solvents.	[2][6]
Storage Temperature	2-8°C, Sealed in a dry environment.	[2][7]

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid organic compound like **Methyl 3-hydroxypropanoate**.

### Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. The Thiele tube method is a common and efficient technique for its determination using a small sample size.[8]

Apparatus:

- Thiele tube
- Thermometer (0-200 °C range)
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil or paraffin)
- Bunsen burner or hot plate
- Stand and clamp

Procedure:

- A small amount (a few milliliters) of **Methyl 3-hydroxypropanoate** is placed into the fusion tube.<sup>[9]</sup>
- A capillary tube, sealed at one end, is inverted and placed inside the fusion tube containing the sample.<sup>[9]</sup>
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is clamped and immersed in a Thiele tube containing heating oil, ensuring the heat is distributed uniformly by convection.
- The Thiele tube is heated gently at its side arm.<sup>[8]</sup>
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates the vapor pressure of the liquid has exceeded the external pressure.<sup>[9]</sup>
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[8]</sup>

## Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer, a glass flask with a precisely known volume, is used for accurate density measurements of liquids.[2][10]

Apparatus:

- Pycnometer (e.g., 25 mL or 50 mL) with a ground-glass stopper containing a capillary hole
- Analytical balance (accurate to  $\pm 0.001$  g)
- Constant temperature water bath
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance ( $M_{\text{empty}}$ ).[2][5]
- The pycnometer is filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water emerging from the capillary is carefully wiped off. The pycnometer is then reweighed ( $M_{\text{water}}$ ).
- The mass of the water is calculated:  $\text{Mass}_{\text{water}} = M_{\text{water}} - M_{\text{empty}}$ .
- The exact volume of the pycnometer at that temperature is calculated using the known density of water:  $V = \text{Mass}_{\text{water}} / \text{Density}_{\text{water}}$ . [10]
- The pycnometer is emptied, dried completely, and then filled with **Methyl 3-hydroxypropanoate**.
- The stopper is inserted, excess liquid is wiped away, and the filled pycnometer is weighed to find its mass ( $M_{\text{sample}}$ ). [5]
- The mass of the **Methyl 3-hydroxypropanoate** sample is calculated:  $\text{Mass}_{\text{sample}} = M_{\text{sample}} - M_{\text{empty}}$ .
- The density of the sample is then calculated using the formula:  $\text{Density}_{\text{sample}} = \text{Mass}_{\text{sample}} / V$ .

## Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to identify and assess the purity of liquid compounds. The Abbe refractometer is the standard instrument for this measurement.<sup>[3]</sup>  
<sup>[4]</sup>

### Apparatus:

- Abbe Refractometer
- Constant temperature water bath connected to the refractometer prisms
- Dropper or pipette
- Soft lens tissue
- Calibration liquid (e.g., distilled water)

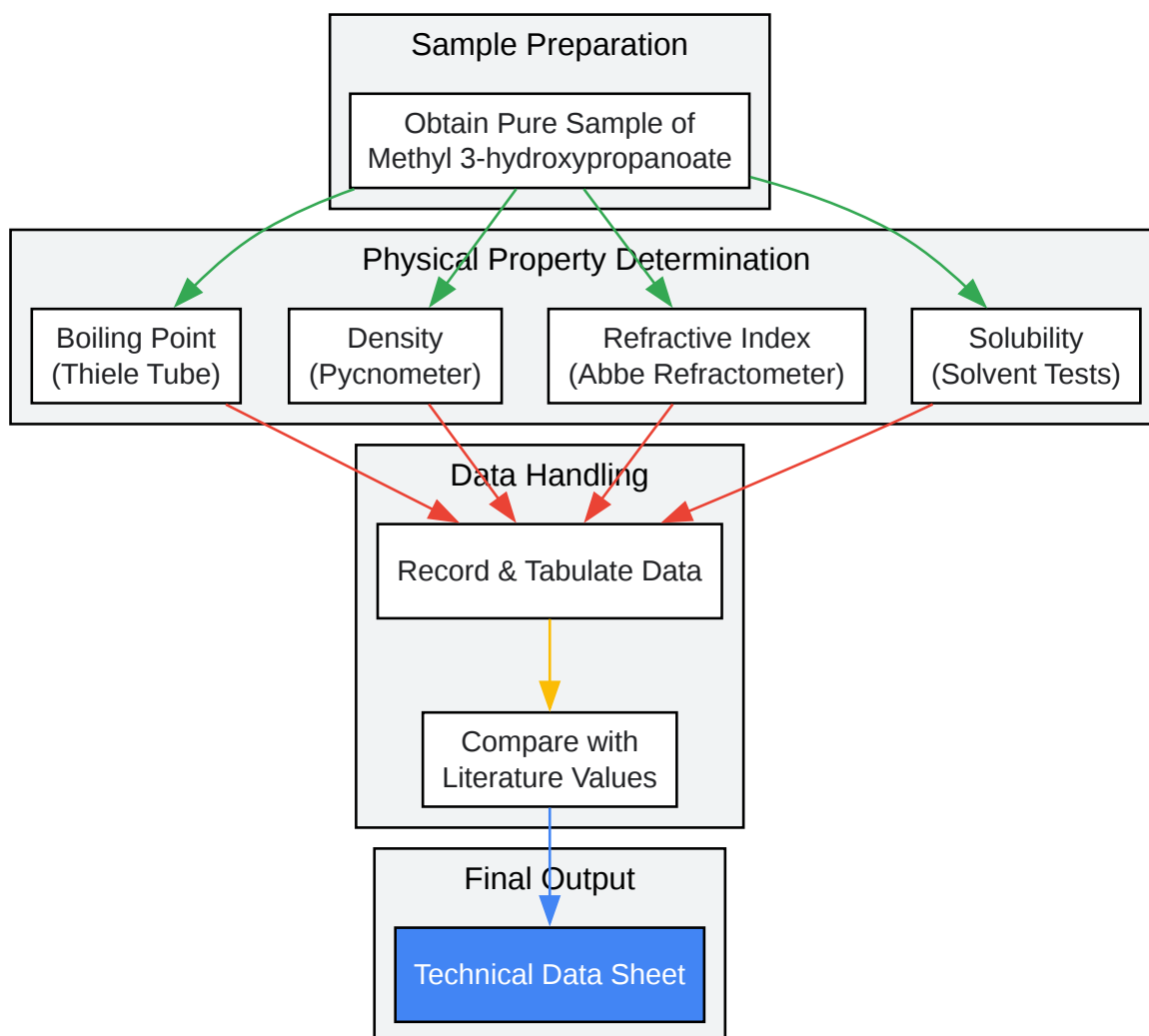
### Procedure:

- Turn on the refractometer's light source and the circulating water bath to bring the prisms to a constant, standard temperature (e.g., 20°C).<sup>[11]</sup>
- Open the hinged prisms of the refractometer. Using a soft tissue and a suitable solvent (like ethanol or acetone), carefully clean the surfaces of both the measuring and illuminating prisms, then allow them to dry completely.<sup>[12]</sup>
- Place a few drops of the **Methyl 3-hydroxypropanoate** sample onto the surface of the measuring (lower) prism.<sup>[13]</sup>
- Gently close the prisms together. The liquid should spread to form a thin, uniform film.
- Look through the eyepiece. A split field of view (light and dark) will be visible.
- Turn the coarse and fine adjustment knobs to move the boundary line between the light and dark areas so that it is precisely on the center of the crosshairs.<sup>[3]</sup>

- If a colored fringe is observed at the boundary, adjust the compensator dial until the boundary becomes a sharp, achromatic line.[13]
- Press the switch to illuminate the internal scale and read the refractive index value directly from the scale where the crosshairs intersect.[11]

## Logical Workflow for Physical Property Characterization

The following diagram illustrates the logical workflow for the physical characterization of a liquid chemical sample such as **Methyl 3-hydroxypropanoate**.



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Caption: Workflow for the physical characterization of **Methyl 3-hydroxypropanoate**.

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